

codeine phosphate vs dextromethorphan: a comparative antitussive study

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Compound of Interest

Compound Name: CODEINE PHOSPHATE

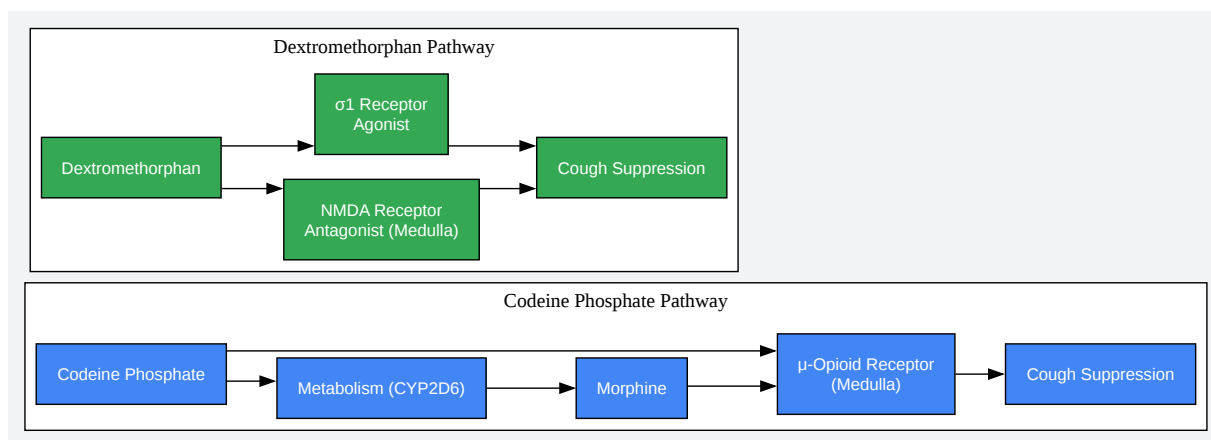
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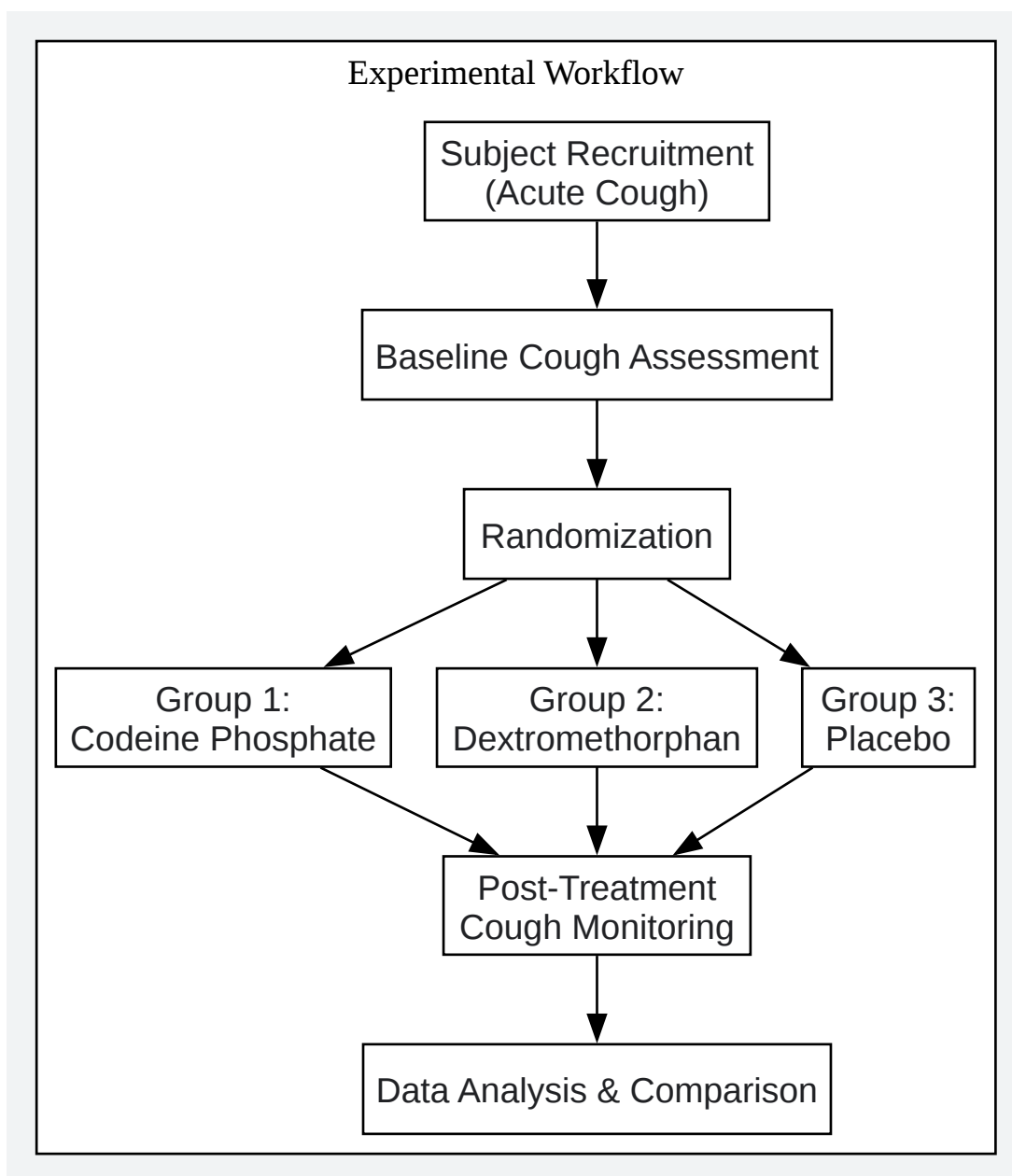
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Mechanism of Action

Codeine phosphate is a centrally acting opioid antitussive. Its cough-suppressing effect is primarily due to its binding to mu-opioid receptors in the cough center of the medulla oblongata, which increases the threshold for the cough reflex. A portion of codeine is metabolized to morphine, which also contributes to its analgesic and antitussive effects.

Dextromethorphan is a non-opioid, centrally acting antitussive. It is the d-isomer of the opioid agonist levorphanol but has no significant affinity for opioid receptors and does not produce analgesic or addictive effects at therapeutic doses. Its primary mechanism of action is as an antagonist of the N-methyl-D-aspartate (NMDA) receptor in the brainstem cough center. It is also a sigma-1 receptor agonist, which may contribute to its antitussive properties.





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